

Safe handling and storage procedures for 5-Ethylnonan-5-ol

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Compound of Interest

Compound Name: 5-Ethylnonan-5-ol

Cat. No.: B15486930

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Application Notes and Protocols for 5-Ethylnonan-5-ol

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following information is compiled from available chemical data and general safety protocols for similar substances. A certified Safety Data Sheet (SDS) for the specific **5-Ethylnonan-5-ol** product being used should always be consulted for the most accurate and comprehensive safety information.

Introduction

5-Ethylnonan-5-ol is a tertiary alcohol. This document provides detailed procedures for the safe handling and storage of **5-Ethylnonan-5-ol** in a laboratory setting. Adherence to these protocols is essential to minimize risks to personnel and the environment.

Physical and Chemical Properties

Limited specific experimental data for **5-Ethylnonan-5-ol** is available. The following table summarizes computed and available data.

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₄ O	PubChem[1]
Molecular Weight	172.31 g/mol	PubChem[1]
Appearance	Not specified; likely a liquid	General knowledge
Boiling Point	Not specifically available; Estimated to be similar to other C11 alcohols	
Flash Point	Not specifically available; Assumed to be combustible based on similar alcohols	
Solubility	Expected to have low solubility in water	General knowledge of tertiary alcohols
Density	Not specifically available	

Hazard Identification and GHS Classification

A complete GHS classification for **5-Ethylnonan-5-ol** is not readily available. Based on data for similar long-chain alcohols, the following hazards may be anticipated. Users should perform their own risk assessment.

- **Flammability:** May be a combustible liquid.
- **Health Hazards:** May cause skin and eye irritation. Inhalation of vapors may cause respiratory tract irritation. Ingestion may be harmful.
- **Environmental Hazards:** May be harmful to aquatic life.

Safe Handling Procedures

4.1. Personal Protective Equipment (PPE)

A risk assessment should be conducted for each specific use to determine the necessary PPE. The following are general recommendations:

PPE	Specification
Eye Protection	Chemical splash goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Skin and Body Protection	Laboratory coat. Closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If engineering controls are not sufficient, a respirator may be required.

4.2. Engineering Controls

- Work with **5-Ethylnonan-5-ol** in a well-ventilated laboratory.
- Use a chemical fume hood when handling larger quantities or when there is a potential for aerosol or vapor generation.

4.3. General Hygiene Practices

- Avoid contact with eyes, skin, and clothing.
- Do not breathe vapors or mist.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

Storage Procedures

- Store in a tightly closed, original container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from heat, sparks, open flames, and other ignition sources.
- Store separately from incompatible materials such as strong oxidizing agents.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. [2]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists. [3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention immediately. [3]

Accidental Release and Fire-Fighting Measures

7.1. Accidental Release

- Small Spills: Absorb with an inert, non-combustible material (e.g., sand, earth, vermiculite). Place in a suitable, labeled container for disposal.
- Large Spills: Evacuate the area. Prevent entry into waterways, sewers, basements, or confined areas. Dike the spilled material, if possible. Use a non-sparking shovel to collect material and place it in a container for disposal.

7.2. Fire-Fighting

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[\[3\]](#)

- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors may form explosive mixtures with air. Vapors may travel to a source of ignition and flash back.
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Experimental Protocols

8.1. Protocol for Determining the Solubility of **5-Ethylnonan-5-ol**

Objective: To determine the solubility of **5-Ethylnonan-5-ol** in water and a non-polar organic solvent.

Materials:

- **5-Ethylnonan-5-ol**
- Distilled water
- Hexane (or other non-polar solvent)
- Test tubes and rack
- Pipettes
- Vortex mixer

Procedure:

- Label two test tubes, one for "Water" and one for "Hexane."
- Add 2 mL of distilled water to the "Water" test tube and 2 mL of hexane to the "Hexane" test tube.
- Carefully add 0.1 mL of **5-Ethylnonan-5-ol** to each test tube.

- Vortex each test tube for 30 seconds.
- Allow the mixtures to stand for 1 minute and observe.
- Record whether the **5-Ethylnonan-5-ol** is soluble (forms a single clear phase), partially soluble (cloudy or forms an emulsion), or insoluble (forms two distinct layers).

8.2. Protocol for a Dehydration Reaction of **5-Ethylnonan-5-ol** (Example)

Objective: To demonstrate a typical reaction of a tertiary alcohol, such as acid-catalyzed dehydration to form an alkene.

Materials:

- **5-Ethylnonan-5-ol**
- Concentrated sulfuric acid (H_2SO_4)
- Distillation apparatus
- Heating mantle
- Round bottom flask
- Condenser
- Receiving flask
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate

Procedure:

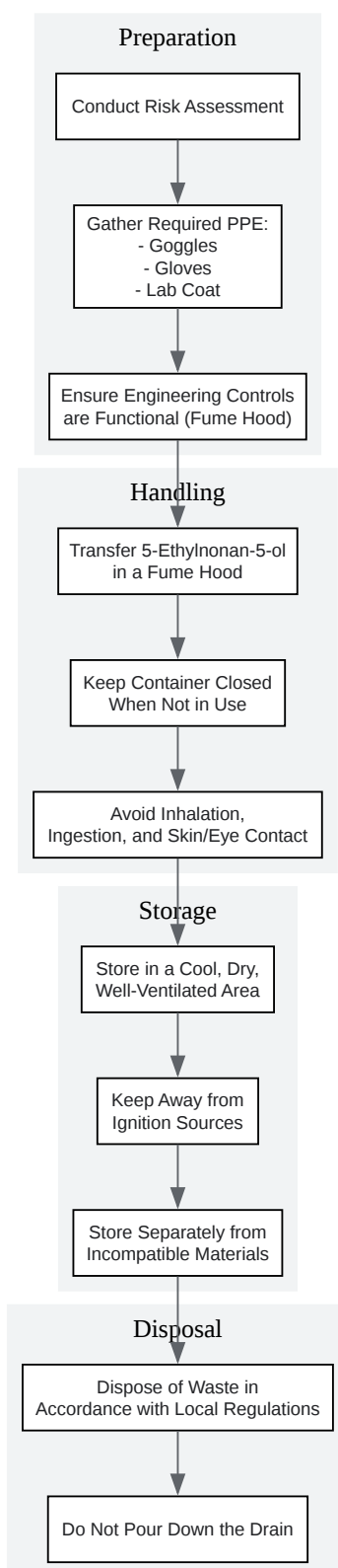
- **Reaction Setup:** Assemble a distillation apparatus. Place 10 g of **5-Ethylnonan-5-ol** into a 100 mL round bottom flask.
- **Acid Addition:** While cooling the flask in an ice bath, slowly add 5 mL of concentrated sulfuric acid with swirling.

- Dehydration: Heat the mixture gently using a heating mantle. The alkene product will distill over. Collect the distillate in a receiving flask cooled in an ice bath.
- Workup: Wash the distillate with an equal volume of saturated sodium bicarbonate solution in a separatory funnel to neutralize any remaining acid.
- Drying: Separate the organic layer and dry it over anhydrous sodium sulfate.
- Purification: The crude alkene can be further purified by fractional distillation.

Note: This is a general procedure and should be adapted and optimized based on the specific reaction conditions and safety considerations. Tertiary alcohols typically undergo dehydration reactions under acidic conditions.^[4]

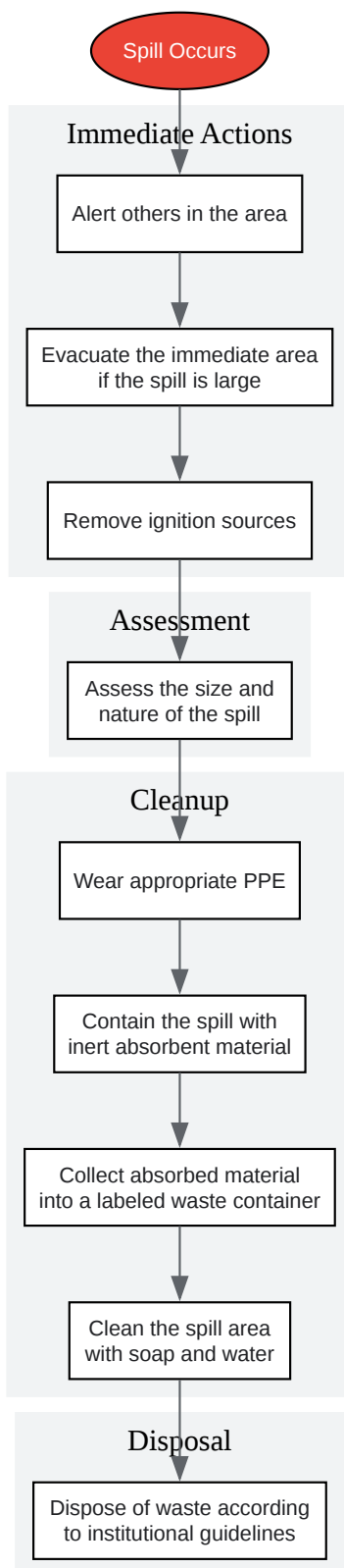
Visualizations

Safe Handling Workflow for **5-Ethylnonan-5-ol**



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Caption: Workflow for the safe handling of **5-EthylNonan-5-ol**.

Spill Response Protocol for **5-Ethylnonan-5-ol**[Click to download full resolution via product page](#)

Caption: Protocol for responding to a spill of **5-EthylNonan-5-ol**.

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